

2,6-Diiodo-4-nitrophenol: A Comprehensive Technical Guide on Safety and Handling

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Compound of Interest

Compound Name: 2,6-Diiodo-4-nitrophenol

Cat. No.: B1216091

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **2,6-Diiodo-4-nitrophenol** (CAS No. 305-85-1). The information is compiled and presented to meet the needs of laboratory personnel and those involved in drug development, ensuring safe handling and use of this compound.

Section 1: Chemical Product and Company Identification

Product Name:	2,6-Diiodo-4-nitrophenol
Synonyms:	Disophenol, 4-Nitro-2,6-diiodophenol, AncyloI, Diisophenol, Disofen, Iodofen, Iodophen[1][2][3]
CAS Number:	305-85-1[1][2][3]
Molecular Formula:	C6H3I2NO3[1][3]
Molecular Weight:	390.90 g/mol [1][3]



Section 2: Hazards Identification

GHS Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,6-Diiodo-4-nitrophenol** is classified as:

- Acute Toxicity, Oral (Category 3)[1]
- Acute Toxicity, Dermal (Category 4)[1]
- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Acute Toxicity, Inhalation (Category 4)
- Specific target organ toxicity — single exposure (Category 3), Respiratory system

GHS Label Elements, including Precautionary Statements:

- Pictogram(s):
 -  alt text
 -  alt text
- Signal Word: Danger[1]
- Hazard Statements:
 - H301: Toxic if swallowed.[1][4]
 - H312: Harmful in contact with skin.[1][4]
 - H315: Causes skin irritation.[4]
 - H319: Causes serious eye irritation.[4]
 - H332: Harmful if inhaled.[4]
 - H335: May cause respiratory irritation.[4]

- Precautionary Statements:
 - Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5][6]
 - P264: Wash skin thoroughly after handling.[5]
 - P270: Do not eat, drink or smoke when using this product.[7]
 - P271: Use only outdoors or in a well-ventilated area.[7]
 - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[5][8]
 - Response:
 - P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[5]
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
 - P312: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
 - P330: Rinse mouth.[7]
 - Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[7]
 - P405: Store locked up.[7]
 - Disposal:

- P501: Dispose of contents/container to an approved waste disposal plant.[7]

Section 3: Composition/Information on Ingredients

Component	CAS Number	Concentration
2,6-Diiodo-4-nitrophenol	305-85-1	≥95%

Section 4: First-Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
- In Case of Skin Contact: Take off contaminated clothing and shoes immediately. Wash off with soap and plenty of water. Consult a physician.[1][7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Special Hazards Arising from the Substance or Mixture: When heated to decomposition, it emits very toxic fumes of iodine and nitrogen oxides.[1][2][9]
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.
[7]

Section 6: Accidental Release Measures

- Personal Precautions, Protective Equipment, and Emergency Procedures: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.[6][7]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods and Materials for Containment and Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal. [6]

Section 7: Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[6][7][10]
- Conditions for Safe Storage, Including any Incompatibilities: Store in a cool place. Keep the container tightly closed in a dry and well-ventilated place.[6][10] Recommended storage temperature is 2-8°C, protected from light.[2][11] It is sensitive to light.[2][11]

Section 8: Exposure Controls/Personal Protection

- Engineering Controls: Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.[6] Use a local exhaust ventilation system.
- Personal Protective Equipment:
 - Eye/Face Protection: Safety glasses with side-shields conforming to EN166.[6]
 - Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[6]
 - Body Protection: Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[6]
 - Respiratory Protection: For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type

ABEK-P2 (EU EN 143) respirator cartridges.[6]

Section 9: Physical and Chemical Properties

Property	Value
Appearance	Light yellow feathery crystals or yellow crystalline solid[1][2][9]
Odor	No data available
Odor Threshold	No data available
pH	No data available
Melting Point/Freezing Point	152-154 °C (lit.)[2][9][11]
Initial Boiling Point and Boiling Range	310.6 °C at 760 mmHg[11]
Flash Point	141.6 °C[11]
Evaporation Rate	No data available
Flammability (solid, gas)	Probably combustible[1][9]
Upper/Lower Flammability or Explosive Limits	No data available
Vapor Pressure	0.000325 mmHg at 25°C[11]
Vapor Density	No data available
Relative Density	2.717 g/cm ³ [11]
Water Solubility	Very sparingly soluble[2][11]
Partition Coefficient: n-octanol/water	logP: 3.03280[11]
Auto-ignition Temperature	No data available
Decomposition Temperature	No data available
Viscosity	No data available
Explosive Properties	No data available
Oxidizing Properties	No data available

Section 10: Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.[2][9]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Light.[2][11]
- Incompatible Materials: Strong reducing agents, strong bases.[9] Reacts as a weak acid. Incompatible with strong reducing substances such as hydrides, nitrides, alkali metals, and sulfides. Flammable gas (H₂) is often generated, and the heat of the reaction may ignite the gas. May generate heat with bases.[1][9]
- Hazardous Decomposition Products: Hazardous decomposition products formed under fire conditions - Carbon oxides, Nitrogen oxides (NO_x), Hydrogen iodide. When heated to decomposition, it emits very toxic fumes.[1][2][9]

Section 11: Toxicological Information

Acute Toxicity:

Route	Species	Value
LD50 Oral	Rat	170 mg/kg[2]
LD50 Oral	Mouse	212 mg/kg[2]
LD50 Intravenous	Rat	105 mg/kg[2]
LD50 Intravenous	Mouse	88 mg/kg[2]
LD50 Intraperitoneal	Rat	105 mg/kg[2]
LD50 Intraperitoneal	Mouse	107 mg/kg[2]
LD50 Subcutaneous	Rat	122 mg/kg[2]
LD50 Subcutaneous	Mouse	110 mg/kg[2]

- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity:
 - IARC: No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.
 - ACGIH: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by ACGIH.
 - NTP: No component of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP.
 - OSHA: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by OSHA.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation.
- Specific Target Organ Toxicity - Repeated Exposure: No data available.
- Aspiration Hazard: No data available.
- Additional Information: Signs of toxicity in experimental animals include increased respiration, heart rate, and body temperature.[9]

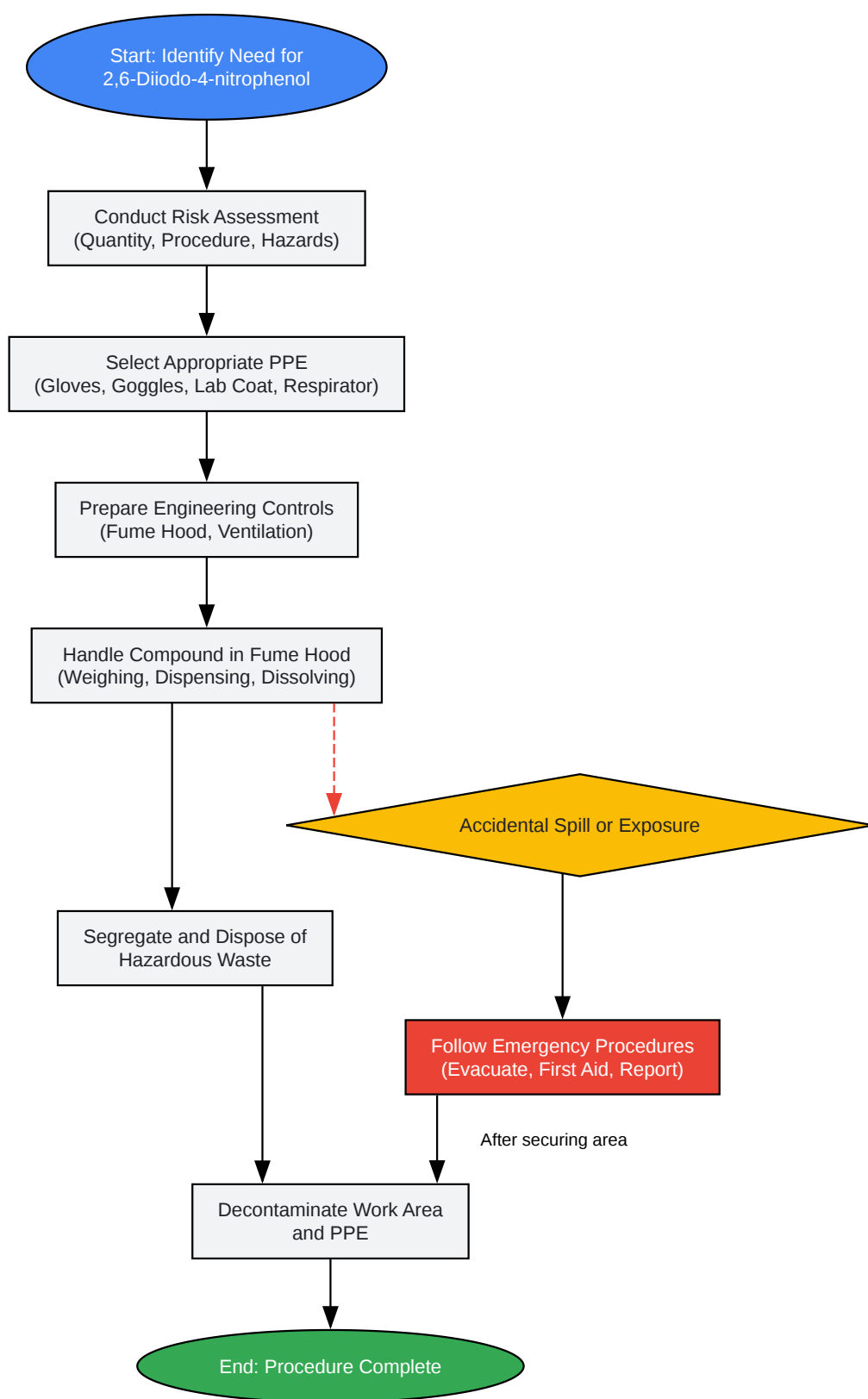
Experimental Protocols

General Handling Protocol for **2,6-Diiodo-4-nitrophenol**:

- Risk Assessment: Before handling, conduct a thorough risk assessment for the planned experiment, considering the quantity of the substance to be used, the potential for dust formation, and the duration of the procedure.
- Engineering Controls: All handling of solid **2,6-Diiodo-4-nitrophenol** should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Wear a lab coat, closed-toe shoes, and safety glasses with side shields at all times.
 - Wear appropriate chemical-resistant gloves (e.g., nitrile) and change them immediately if contaminated.
 - For procedures with a high risk of dust generation, consider using a respirator with a particulate filter.
- Weighing and Dispensing:
 - Weigh the solid in the fume hood on a disposable weighing paper or in a tared container.
 - Handle the container with care to avoid generating dust.
 - Close the stock container immediately after dispensing.
- Dissolving:
 - If dissolving the compound, add the solvent to the solid slowly to avoid splashing.
 - Perform this step in the fume hood.
- Waste Disposal:
 - Dispose of all contaminated materials (gloves, weighing paper, etc.) in a designated hazardous waste container.
 - Dispose of unused **2,6-Diiodo-4-nitrophenol** and its solutions as hazardous waste according to institutional and local regulations.

- Decontamination:
 - Clean the work area in the fume hood thoroughly after handling is complete.
 - Wash hands thoroughly with soap and water after removing gloves.

Visualizations



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Caption: Workflow for Safe Handling of Hazardous Chemicals.

This guide is intended for informational purposes only and does not substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the specific SDS for the product you are using.

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